

# Diisooctyl maleate chemical structure and properties

Author: BenchChem Technical Support Team. Date: December 2025



# Diisooctyl Maleate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Diisooctyl maleate** (DIOM) is an organic compound belonging to the class of dialkyl maleates. It is the diester of maleic acid and isooctyl alcohol. Primarily, DIOM serves as a versatile comonomer in the synthesis of various polymers and as a plasticizer, enhancing the flexibility and durability of materials.[1] Its applications span across the manufacturing of latex paints, adhesives, and coatings.[1][2] This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and characterization of **diisooctyl maleate**.

## **Chemical Structure and Properties**

**Diisooctyl maleate** is characterized by a central carbon-carbon double bond in a cis configuration, flanked by two carboxylate groups, each esterified with an isooctyl group. The isooctyl group is a branched eight-carbon alkyl chain.

## **Chemical Identity**



Identifier	Value
IUPAC Name	bis(6-methylheptyl) (2Z)-but-2-enedioate
Synonyms	Diisooctyl maleate, DIOM, Maleic acid, diisooctyl ester, 2-Butenedioic acid (Z)-, diisooctyl ester, RC Comonomer DIOM[3]
CAS Number	1330-76-3[3]
Molecular Formula	C20H36O4[3]
Molecular Weight	340.50 g/mol [3]

**Chemical Structure** 

## **Physical Properties**



Property	Value
Appearance	Colorless to pale yellow, oily transparent liquid[1]
Odor	Ester-like
Boiling Point	203 °C at 0.67 kPa
Freezing Point	-50 °C
Density	0.944 g/cm <sup>3</sup>
Flash Point	170 °C (open cup)
Solubility	Insoluble in water, miscible with ether[1]
Refractive Index	1.4535
Viscosity	17 mPa⋅s at 23 °C

## **Chemical Properties**

**Diisooctyl maleate** is a relatively stable compound under standard conditions. As a monomer, it can undergo polymerization with other monomers such as vinyl acetate and acrylates. The presence of the double bond allows for addition reactions. It is also a key intermediate in the synthesis of other chemicals, including surfactants.[1]

# **Experimental Protocols Synthesis of Diisooctyl Maleate via Esterification**

A common method for the synthesis of **diisooctyl maleate** is the esterification of maleic anhydride with isooctyl alcohol.[3]

#### Materials:

- Maleic Anhydride
- Isooctyl Alcohol
- Toluene (solvent)

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p-Toluenesulfonic acid (catalyst)

#### Procedure:

- In a reaction vessel equipped with a stirrer, condenser, and temperature controller, combine maleic anhydride and isooctyl alcohol.
- Add toluene to the mixture to act as a solvent.
- Introduce a catalytic amount of p-toluenesulfonic acid.
- Heat the reaction mixture to a temperature of 115 °C and maintain for 3 hours with continuous stirring.
- After the initial reaction, increase the temperature to 185-205 °C and continue the reaction for an additional 5 hours to drive the dual-esterification to completion.
- Monitor the progress of the reaction by techniques such as thin-layer chromatography (TLC).
- Upon completion, cool the mixture to 60 °C.
- The crude **diisooctyl maleate** can be purified by filtration to remove the catalyst, followed by vacuum distillation to remove unreacted starting materials and solvent.

// Nodes Reactants [label="Maleic Anhydride\n+\nIsooctyl Alcohol\n+\nToluene (Solvent)\n+\np-Toluenesulfonic Acid (Catalyst)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; ReactionVessel [label="Reaction Vessel\n(Stirrer, Condenser, Temp. Control)"]; Step1 [label="Initial Reaction:\n115°C for 3 hours", fillcolor="#FBBC05", fontcolor="#202124"]; Step2 [label="Dual-Esterification:\n185-205°C for 5 hours", fillcolor="#EA4335", fontcolor="#FFFFFF"]; Monitoring [label="Reaction Monitoring\n(e.g., TLC)"]; Cooling [label="Cooling to 60°C"]; Purification [label="Purification:\nFiltration & Vacuum Distillation"]; Product [label="Diisooctyl Maleate (DIOM)", shape=ellipse, fillcolor="#34A853", fontcolor="#FFFFFF"];

// Edges Reactants -> ReactionVessel; ReactionVessel -> Step1; Step1 -> Step2; Step2 -> Monitoring [style=dashed]; Monitoring -> Step2 [style=dashed]; Step2 -> Cooling; Cooling -> Purification; Purification -> Product; }



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